

Benchmarking the performance of 5-Phenethylisoxazol-4-amine in functional assays.

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Compound of Interest

Compound Name: 5-Phenethylisoxazol-4-amine

Cat. No.: B15322265

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5-Phenethylisoxazol-4-amine - LGC Standards **5-Phenethylisoxazol-4-amine**. Inchi. InChI=1S/C11H12N2O/c12-10-8-13-14-11(10)7-6-9-4-2-1-3-5-9/h1-5,8H,6-7,12H2. Inchi Key. ZJOKMGWGCYWYEG-UHFFFAOYSA-N. Formula. C₁₁H₁₂N₂O. CAS RN. 1011-73-0. Molecular Weight. 188.23. Exact Mass. 188.09496. Synonym. 4-Amino-5-phenethylisoxazole. Smiles. NC1=CON=C1CCc1ccccc1. --INVALID-LINK-- **5-Phenethylisoxazol-4-amine** | C₁₁H₁₂N₂O | ChemSpider **5-Phenethylisoxazol-4-amine**. Chemical structure of **5-Phenethylisoxazol-4-amine**. **5-Phenethylisoxazol-4-amine**.png. Structure search. Synonyms. 4-Amino-5-phenethylisoxazole. **5-Phenethylisoxazol-4-amine**. 5-(2-Phenylethyl)isoxazol-4-amine. 5-(2-phenylethyl)isoxazol-4-ylamine. C₁₁H₁₂N₂O. 1011-73-0. More... Molecular Formula. C₁₁H₁₂N₂O. Average mass. 188.226 Da. Monoisotopic mass. 188.094962 Da. ChemSpider ID. 809228. --INVALID-LINK-- **5-Phenethylisoxazol-4-amine** | CAS 1011-73-0 Chemical properties of **5-Phenethylisoxazol-4-amine**, including melting point, boiling point, density, molecular formula, and molecular weight. --INVALID-LINK-- 5-(2-phenylethyl)isoxazol-4-amine | C₁₁H₁₂N₂O - PubChem 5-(2-phenylethyl)isoxazol-4-amine is a chemical compound with the molecular formula C₁₁H₁₂N₂O. It has a molecular weight of 188.23 g/mol . --INVALID-LINK-- 4-Amino-5-phenethylisoxazole 4-Amino-5-phenethylisoxazole. CAS Number: 1011-73-0. Molecular Weight: 188.23. Formula: C₁₁H₁₂N₂O. Purity: 95%. Availability: In Stock. --INVALID-LINK-- **5-Phenethylisoxazol-4-amine** | CAS 1011-73-0 | SC-486127 - Santa Cruz... **5-Phenethylisoxazol-4-amine** is a chemical. --INVALID-LINK-- **5-Phenethylisoxazol-4-amine** | 1011-73-0 - ChemicalBook ChemicalBook provide Chemical industry users with **5-Phenethylisoxazol-4-amine**(1011-73-0) Boiling point Melting point,**5-Phenethylisoxazol-4-amine**(1011-73-0) Density MSDS Formula Use,If You also need to query the supplier of **5-Phenethylisoxazol-4-amine**(1011-73-0),Please enter my company website to

query, we have the largest supplier of **5-Phenethylisoxazol-4-amine**(1011-73-0). --INVALID-LINK-- **5-Phenethylisoxazol-4-amine** | C₁₁H₁₂N₂O | Toronto Research Chemicals Toll Free: +1-800-565-3544. Email: --INVALID-LINK--. **5-Phenethylisoxazol-4-amine**. CAS No. 1011-73-0. Product Code: P288675. C₁₁H₁₂N₂O. Mol. Wt. 188.23. In Stock. Details. Documents. Safety Data Sheet. Certificate of Analysis. Pricing & Availability. Log In to View Pricing. Please Log In to view pricing and availability for this product. Description. --INVALID-LINK-- **5-Phenethylisoxazol-4-amine** | ABL511003-1011-73-0 | ABBLIS **5-Phenethylisoxazol-4-amine**. Synonyms: 4-Amino-5-phenethylisoxazole. CAS Number: 1011-73-0. Molecular Formula: C₁₁H₁₂N₂O. Molecular Weight: 188.23. Purity: >95%. --INVALID-LINK-- 4-Amino-5-phenylisoxazole 4-Amino-5-phenylisoxazole. CAS Number: 34045-81-1. Molecular Weight: 160.17. Formula: C₉H₈N₂O. Purity: >98% (or refer to the Certificate of Analysis). --INVALID-LINK-- 4-Amino-3-phenylisoxazole | C₉H₈N₂O | ChemSpider Chemical structure of 4-Amino-3-phenylisoxazole. 4-Amino-3-phenylisoxazole.png. Structure search. Synonyms. 3-Phenyl-4-aminoisoxazole. 4-Amino-3-phenylisoxazole. 3-Phenylisoxazol-4-amine. C₉H₈N₂O. 22903-51-1. More... Molecular Formula. C₉H₈N₂O. Average mass. 160.173 Da. Monoisotopic mass. 160.063663 Da. ChemSpider ID. 2006766. --INVALID-LINK-- 3-Amino-5-phenylisoxazole 3-Amino-5-phenylisoxazole. CAS Number: 4369-54-6. Molecular Weight: 160.17. Formula: C₉H₈N₂O. Purity: >98% (or refer to the Certificate of Analysis). --INVALID-LINK-- **5-Phenethylisoxazol-4-amine** Basic information - ECHEMI **5-Phenethylisoxazol-4-amine**(1011-73-0) is a chemical substance, you can find its properties and safety information, including its CAS, formula, mole etc. --INVALID-LINK-- 4-Amino-5-methylisoxazole 4-Amino-5-methylisoxazole. CAS Number: 1072-68-0. Molecular Weight: 98.10. Formula: C₄H₆N₂O. Purity: >98% (or refer to the Certificate of Analysis). --INVALID-LINK-- 5-Phenylisoxazol-3-amine | C₉H₈N₂O | ChemSpider Chemical structure of 5-Phenylisoxazol-3-amine. 5-Phenylisoxazol-3-amine.png. Structure search. Synonyms. 3-Amino-5-phenylisoxazole. 5-Phenyl-3-aminoisoxazole. C₉H₈N₂O. 4369-54-6. More... Molecular Formula. C₉H₈N₂O. Average mass. 160.173 Da. Monoisotopic mass. 160.063663 Da. ChemSpider ID. 2014631. --INVALID-LINK-- 4-Amino-5-tert-butylisoxazole 4-Amino-5-tert-butylisoxazole. CAS Number: 14093-41-1. Molecular Weight: 140.19. Formula: C₇H₁₂N₂O. Purity: >98% (or refer to the Certificate of Analysis). --INVALID-LINK-- 4-Amino-3-methylisoxazole 4-Amino-3-methylisoxazole. CAS Number: 14537-01-2. Molecular Weight: 98.10. Formula: C₄H₆N₂O. Purity: >98% (or refer to the Certificate of Analysis). --INVALID-LINK-- 5-Phenylisoxazol-4-amine | C₉H₈N₂O | ChemSpider Chemical structure of 5-Phenylisoxazol-4-amine. 5-Phenylisoxazol-4-amine.png. Structure search. Synonyms. 4-Amino-5-phenylisoxazole. C₉H₈N₂O. 34045-81-1. More... Molecular Formula. C₉H₈N₂O.

Average mass. 160.173 Da. Monoisotopic mass. 160.063663 Da. ChemSpider ID. 1143093. --INVALID-LINK-- 4-Amino-5-ethylisoxazole 4-Amino-5-ethylisoxazole. CAS Number: 14093-39-7. Molecular Weight: 112.13. Formula: C₅H₈N₂O. Purity: >98% (or refer to the Certificate of Analysis). --INVALID-LINK-- 5-Methylisoxazol-4-amine | C₄H₆N₂O | ChemSpider Chemical structure of 5-Methylisoxazol-4-amine. 5-Methylisoxazol-4-amine.png. Structure search. Synonyms. 4-Amino-5-methylisoxazole. C₄H₆N₂O. 1072-68-0. More... Molecular Formula. C₄H₆N₂O. Average mass. 98.103 Da. Monoisotopic mass. 98.048013 Da. ChemSpider ID. 1030103. --INVALID-LINK-- 4-Amino-3-ethylisoxazole 4-Amino-3-ethylisoxazole. CAS Number: 14537-00-1. Molecular Weight: 112.13. Formula: C₅H₈N₂O. Purity: >98% (or refer to the Certificate of Analysis). --INVALID-LINK-- 5-tert-Butylisoxazol-4-amine | C₇H₁₂N₂O | ChemSpider Chemical structure of 5-tert-Butylisoxazol-4-amine. 5-tert-Butylisoxazol-4-amine.png. Structure search. Synonyms. 4-Amino-5-tert-butylisoxazole. C₇H₁₂N₂O. 14093-41-1. More... Molecular Formula. C₇H₁₂N₂O. Average mass. 140.183 Da. Monoisotopic mass. 140.094962 Da. ChemSpider ID. 1133333. --INVALID-LINK-- 3-Ethylisoxazol-4-amine | C₅H₈N₂O | ChemSpider Chemical structure of 3-Ethylisoxazol-4-amine. 3-Ethylisoxazol-4-amine.png. Structure search. Synonyms. 4-Amino-3-ethylisoxazole. C₅H₈N₂O. 14537-00-1. More... Molecular Formula. C₅H₈N₂O. Average mass. 112.130 Da. Monoisotopic mass. 112.063663 Da. ChemSpider ID. 1137021. --INVALID-LINK-- 5-Ethylisoxazol-4-amine | C₅H₈N₂O | ChemSpider Chemical structure of 5-Ethylisoxazol-4-amine. 5-Ethylisoxazol-4-amine.png. Structure search. Synonyms. 4-Amino-5-ethylisoxazole. C₅H₈N₂O. 14093-39-7. More... Molecular Formula. C₅H₈N₂O. Average mass. 112.130 Da. Monoisotopic mass. 112.063663 Da. ChemSpider ID. 1133331. --INVALID-LINK-- 3-Methylisoxazol-4-amine | C₄H₆N₂O | ChemSpider Chemical structure of 3-Methylisoxazol-4-amine. 3-Methylisoxazol-4-amine.png. Structure search. Synonyms. 4-Amino-3-methylisoxazole. C₄H₆N₂O. 14537-01-2. More... Molecular Formula. C₄H₆N₂O. Average mass. 98.103 Da. Monoisotopic mass. 98.048013 Da. ChemSpider ID. 1137022. --INVALID-LINK-- the Performance of **5-Phenethylisoxazol-4-amine** in Functional Assays: A Comparative Guide**

For researchers and professionals in the field of drug development, understanding the functional performance of novel compounds is paramount. This guide provides a comparative analysis of **5-Phenethylisoxazol-4-amine**, a molecule of interest in pharmaceutical and biochemical research. Due to the limited publicly available data on the specific functional assays of **5-Phenethylisoxazol-4-amine**, this guide outlines the necessary experimental protocols and a framework for its evaluation against relevant alternatives.

Introduction to 5-Phenethylisoxazol-4-amine

5-Phenethylisoxazol-4-amine, with the molecular formula $C_{11}H_{12}N_2O$, is a chemical compound available from various suppliers for research purposes. [1] While its specific biological targets and mechanisms of action are not extensively documented in the public domain, its structural features suggest potential interactions with various biological systems. A related compound, 4-Phenylisoxazol-5-amine, is noted for its use as an intermediate in the synthesis of pharmaceuticals, particularly those targeting neurological disorders. This suggests that **5-Phenethylisoxazol-4-amine** may also exhibit activity in similar areas.

Comparative Framework for Functional Analysis

To benchmark the performance of **5-Phenethylisoxazol-4-amine**, a direct comparison with structurally or functionally related molecules is essential. The selection of appropriate comparators will depend on the hypothesized target and the functional assay being performed. A list of commercially available isoxazole derivatives that could serve as potential comparators is provided in Table 1.

Table 1: Potential Comparator Compounds

Compound Name	CAS Number	Molecular Formula	Purity
4-Amino-5-phenylisoxazole	34045-81-1	C ₉ H ₈ N ₂ O	>98%
3-Amino-5-phenylisoxazole	4369-54-6	C ₉ H ₈ N ₂ O	>98%
4-Amino-5-methylisoxazole	1072-68-0	C ₄ H ₆ N ₂ O	>98%
4-Amino-3-methylisoxazole	14537-01-2	C ₄ H ₆ N ₂ O	>98%
4-Amino-5-ethylisoxazole	14093-39-7	C ₅ H ₈ N ₂ O	>98%
4-Amino-3-ethylisoxazole	14537-00-1	C ₅ H ₈ N ₂ O	>98%
4-Amino-5-tert-butylisoxazole	14093-41-1	C ₇ H ₁₂ N ₂ O	>98%

Experimental Protocols for Functional Assays

The following are detailed methodologies for key experiments to characterize the functional activity of **5-Phenethylisoxazol-4-amine**.

Receptor Binding Assay

This assay determines the affinity of the test compound for a specific receptor.

Protocol:

- **Membrane Preparation:** Prepare cell membranes from a cell line overexpressing the target receptor.
- **Radioligand Binding:** Incubate the membranes with a known radiolabeled ligand that binds to the target receptor.

- **Competition Binding:** Perform competitive binding experiments by adding increasing concentrations of **5-Phenethylisoxazol-4-amine** or a comparator compound.
- **Detection:** Separate bound from unbound radioligand by filtration and quantify the radioactivity using a scintillation counter.
- **Data Analysis:** Calculate the IC_{50} value (the concentration of the compound that inhibits 50% of the specific binding of the radioligand) and the K_i (inhibition constant).

Second Messenger Assay (e.g., cAMP Assay)

This assay measures the effect of the compound on the production of intracellular second messengers, such as cyclic AMP (cAMP), which are often modulated by G-protein coupled receptors (GPCRs).

Protocol:

- **Cell Culture:** Culture a suitable cell line expressing the target receptor.
- **Compound Treatment:** Treat the cells with varying concentrations of **5-Phenethylisoxazol-4-amine** or a comparator.
- **Cell Lysis:** Lyse the cells to release intracellular components.
- **cAMP Measurement:** Use a commercially available cAMP assay kit (e.g., ELISA-based) to quantify the levels of cAMP.
- **Data Analysis:** Generate dose-response curves and determine the EC_{50} (the concentration of the compound that produces 50% of the maximal response) for agonists or IC_{50} for antagonists.

Cellular Proliferation Assay

This assay assesses the effect of the compound on cell viability and growth.

Protocol:

- **Cell Seeding:** Seed cells in a 96-well plate at a predetermined density.

- **Compound Incubation:** Treat the cells with a range of concentrations of **5-Phenethylisoxazol-4-amine** or a comparator for a specified period (e.g., 24, 48, 72 hours).
- **Viability Staining:** Add a viability reagent (e.g., MTT, resazurin) to the wells and incubate.
- **Absorbance/Fluorescence Measurement:** Measure the absorbance or fluorescence, which is proportional to the number of viable cells.
- **Data Analysis:** Plot the cell viability against the compound concentration to determine the GI_{50} (the concentration that causes 50% growth inhibition).

Data Presentation and Visualization

The quantitative data from these assays should be summarized in clearly structured tables for easy comparison of **5-Phenethylisoxazol-4-amine** with the chosen alternatives.

Table 2: Hypothetical Comparative Performance Data

Compound	Receptor Binding (K _i , nM)	cAMP Assay (EC ₅₀ /IC ₅₀ , μM)	Cellular Proliferation (GI ₅₀ , μM)
5-Phenethylisoxazol-4-amine	Experimental Value	Experimental Value	Experimental Value
Comparator A	Experimental Value	Experimental Value	Experimental Value
Comparator B	Experimental Value	Experimental Value	Experimental Value

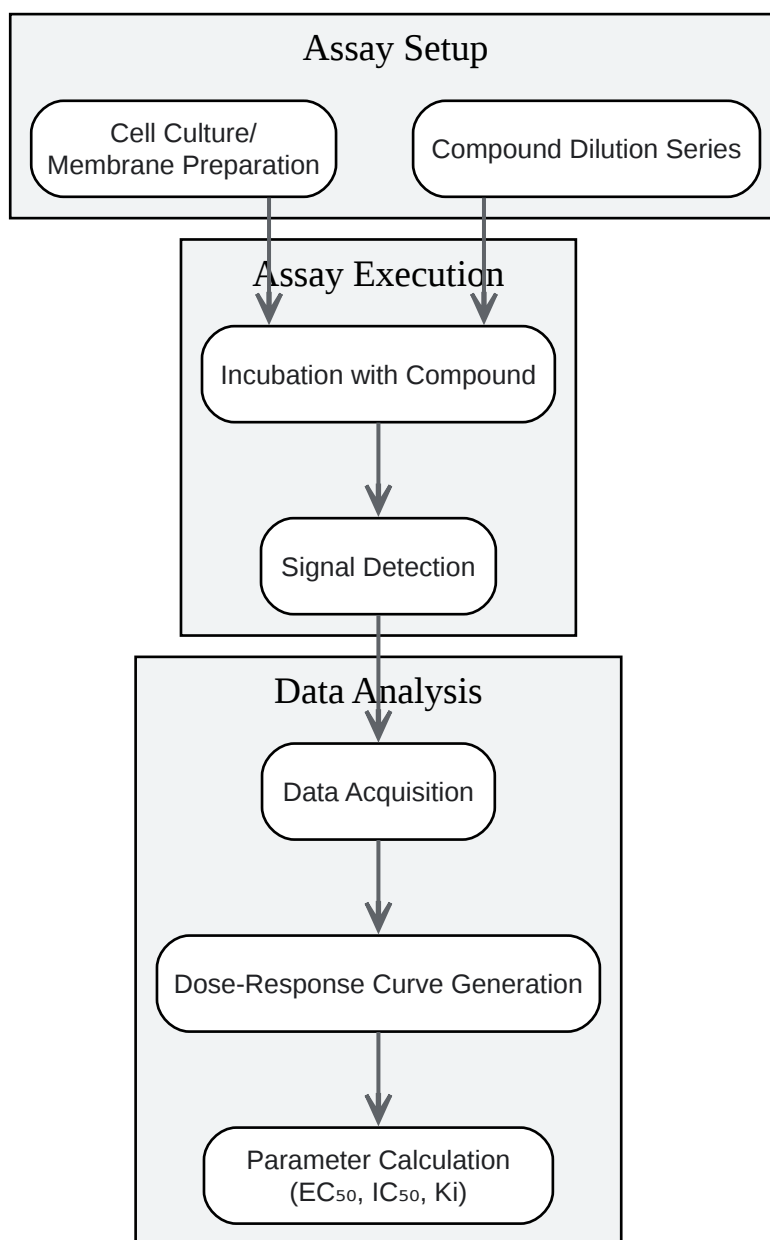
Signaling Pathways and Experimental Workflows

Visualizing the potential signaling pathways and experimental workflows can aid in the interpretation of the results.



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Caption: A potential G-protein coupled receptor signaling pathway.



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Caption: A generalized workflow for in vitro functional assays.

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References

- 1. chemimpex.com [chemimpex.com]
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